

Using Stat3-IN-30 to Investigate Apoptosis: Application Notes and Protocols

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Compound of Interest

Compound Name: Stat3-IN-30

Cat. No.: B15610297

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Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a crucial transcription factor that plays a pivotal role in numerous cellular processes, including cell proliferation, differentiation, and survival.^{[1][2][3]} In many cancer types, STAT3 is constitutively activated, leading to the upregulation of anti-apoptotic genes and promoting tumor cell survival.^{[4][5][6]} This makes the STAT3 signaling pathway a compelling target for cancer therapy. Inhibition of STAT3 has been shown to induce apoptosis in various cancer cells, highlighting the therapeutic potential of STAT3 inhibitors.^{[2][6][7]}

Stat3-IN-30 is a small molecule inhibitor of STAT3. This document provides detailed application notes and protocols for utilizing **Stat3-IN-30** to study apoptosis in a research setting.

Stat3-IN-30: A Tool for Apoptosis Research

Stat3-IN-30, also identified as compound 9c, is a known inhibitor of STAT3. While extensive peer-reviewed studies detailing its specific use in apoptosis are limited, its inhibitory action on

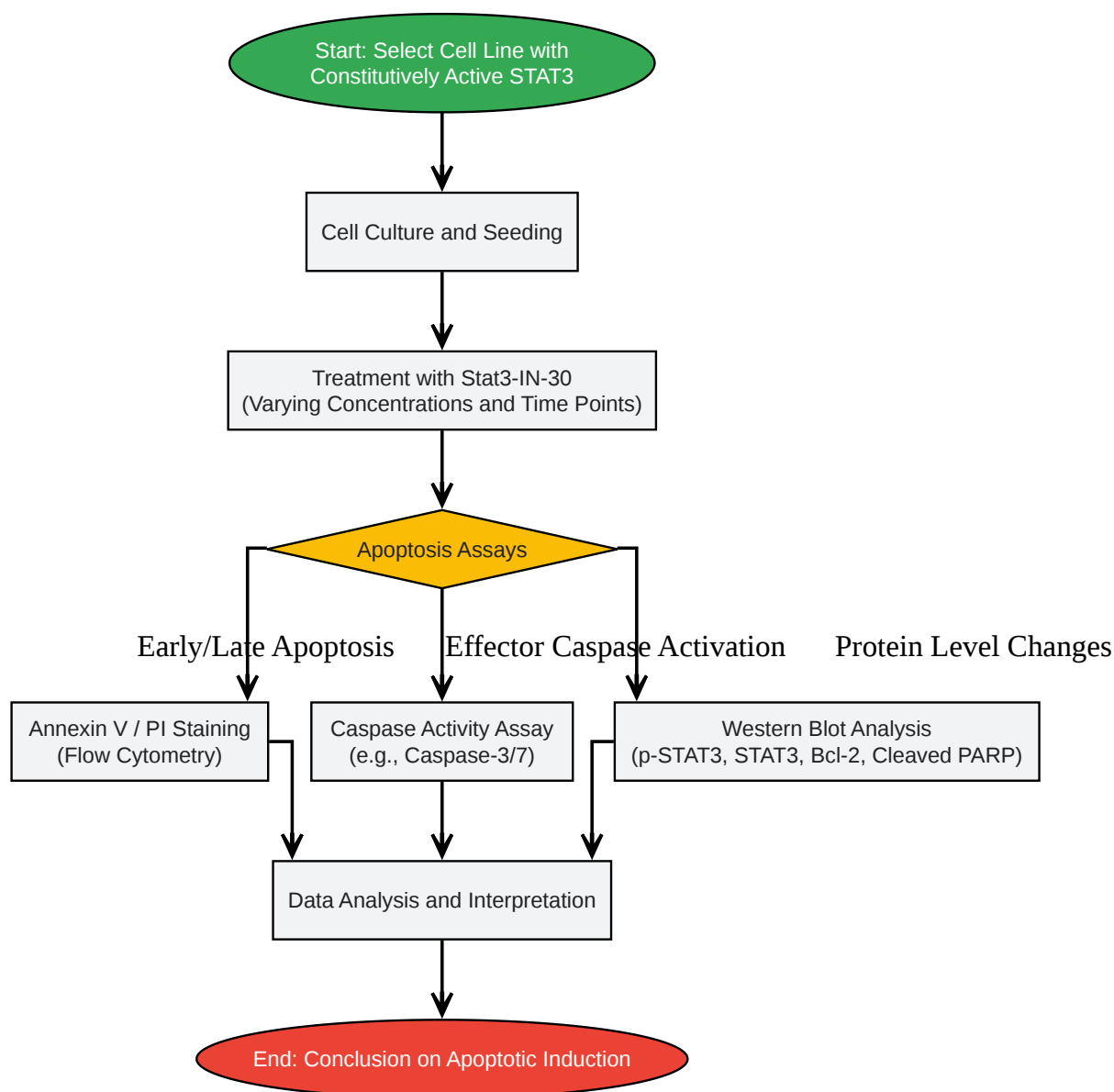
STAT3 makes it a valuable tool for inducing and studying programmed cell death in cells where the STAT3 pathway is active.

Table 1: Properties of **Stat3-IN-30**

Property	Value	Reference
Target	STAT3	[4] [5]
EC50	13.8 μ M	[4] [5]
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₃ S	MedChemExpress
Molecular Weight	425.50	MedChemExpress
Appearance	A solid	MedChemExpress
Solubility	Soluble in DMSO	MedChemExpress

STAT3 Signaling Pathway in Apoptosis

The constitutive activation of STAT3 in cancer cells leads to the transcription of various anti-apoptotic genes. Inhibition of STAT3 by compounds like **Stat3-IN-30** is expected to downregulate these proteins, thereby promoting apoptosis.



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References

- 1. STAT3-mediated upregulation of lncRNA HOXD-AS1 as a ceRNA facilitates liver cancer metastasis by regulating SOX4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. STAT1 inhibits STAT3 activation in esophageal squamous cell carcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. dovepress.com [dovepress.com]
- 4. STAT | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. MiR-199a-5p–HIF-1 α -STAT3 Positive Feedback Loop Contributes to the Progression of Non-Small Cell Lung Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. medchemexpress.com [medchemexpress.com]
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